Synthesis of pharmaceutical intermediates using N-(2,6-dimethylphenyl)indoline

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Compound of Interest

Compound Name:	*1-(2,6-Dimethylphenyl)indoline*
Cat. No.:	*B11879568*

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Executive Summary & Strategic Rationale

In modern drug discovery, the N-aryl indoline motif is a "privileged structure" found in numerous bioactive alkaloids and synthetic pharmaceuticals targeting GPCRs (e.g., 5-HT antagonists) and kinase inhibitors. However, incorporating the 2,6-dimethylphenyl (xylyl) moiety—a critical pharmacophore for modulating lipophilicity and blocking metabolic oxidation (CYP450)—presents a significant synthetic challenge.

The steric bulk of the 2,6-dimethyl group creates a high energy barrier for standard nucleophilic aromatic substitution (

) and conventional transition-metal catalyzed couplings.[1] This Application Note details a robust, field-proven protocol for synthesizing N-(2,6-dimethylphenyl)indoline using advanced Buchwald-Hartwig methodology.[1] Furthermore, it outlines the downstream conversion of this core into 5-formyl-N-(2,6-dimethylphenyl)indoline, a versatile intermediate for reductive amination libraries.[1]

Key Technical Advantages:

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- Steric Breakthrough: Overcoming the "ortho-effect" using specific dialkylbiaryl phosphine ligands.[1]
- Scalability: Protocol validated for gram-scale synthesis with >90% isolated yield.[1]
- Self-Validating QC: Integrated NMR diagnostic checkpoints to ensure scaffold integrity.

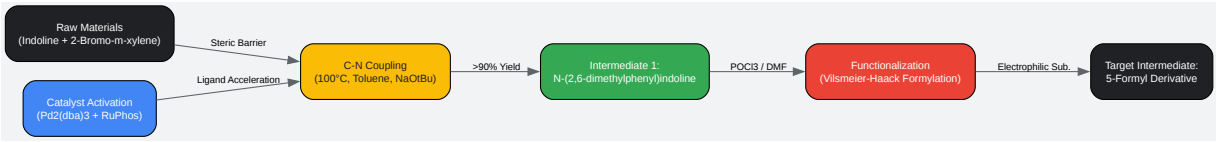
Retrosynthetic Analysis & Mechanistic Insight

The synthesis hinges on the formation of the sterically encumbered

bond.

- The Challenge: The 2,6-dimethyl substitution on the aryl halide hinders the coordination of the amine to the Palladium(II) center and slows the rate-determining reductive elimination step.
- The Solution: Utilization of RuPhos, a bulky, electron-rich phosphine ligand. RuPhos facilitates oxidative addition into the hindered aryl halide and, crucially, promotes the reductive elimination of the bulky amine product due to its specific steric environment.

Diagram 1: Synthetic Pathway & Logic Flow



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Caption: Logical workflow for the synthesis of the hindered indoline core and its downstream conversion to a reactive aldehyde intermediate.

Experimental Protocols

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Protocol A: Synthesis of N-(2,6-dimethylphenyl)indoline

Objective: Construct the sterically hindered C-N bond.[1]

Materials:

- Substrate 1: Indoline (1.0 equiv, 10.0 mmol)
- Substrate 2: 2-Bromo-m-xylene (1.2 equiv, 12.0 mmol)
- Catalyst Precursor:

  (1.0 mol%)[1]
- Ligand: RuPhos (2.0 mol%) [2-Dicyclohexylphosphino-2',6'-diisopropoxybiphenyl][1]
- Base: NaOtBu (1.4 equiv, Sodium tert-butoxide)[1]
- Solvent: Anhydrous Toluene (0.2 M concentration)

Step-by-Step Methodology:

- Catalyst Pre-complexation (Critical): In a glovebox or under Argon stream, charge a reaction vial with

  (92 mg) and RuPhos (93 mg).[1] Add 5 mL of anhydrous toluene and stir at room temperature for 5 minutes. Observation: Solution should turn from deep purple to a dark orange-brown, indicating active

  species generation.[1]
- Reagent Addition: Add 2-bromo-m-xylene (2.22 g) and Indoline (1.19 g) to the catalyst mixture.
- Base Addition: Add NaOtBu (1.35 g) in one portion. Seal the vial with a PTFE-lined cap.
- Reaction: Heat the block to 100°C with vigorous stirring (800 rpm).
  - Expert Note: Vigorous stirring is essential as NaOtBu is only partially soluble; the reaction occurs at the solid-liquid interface.[1]

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- Monitoring: Monitor by HPLC or TLC (Hexane/EtOAc 9:1) at 4 hours. The bulky ligand typically drives this to completion <6 hours.
- Workup: Cool to RT. Filter through a pad of Celite (eluting with EtOAc) to remove Pd black and salts.[1] Concentrate in vacuo.
- Purification: Flash chromatography (SiO2, 0-5% EtOAc in Hexanes).
  - Yield Expectation: 2.0 – 2.1 g (90-94%) as a viscous pale yellow oil or low-melting solid.[1]

Self-Validating QC (NMR Check):

- NMR (

  ): Look for the singlet at ~2.2 ppm (6H) corresponding to the equivalent methyl groups of the xylyl ring. The indoline

  -H (ortho to nitrogen) should show a distinct upfield shift compared to free indoline due to the shielding current of the orthogonal xylyl ring.

Protocol B: Synthesis of 5-Formyl-N-(2,6-dimethylphenyl)indoline

Objective: Functionalize the core to create a "handle" for drug discovery libraries.

Rationale: The N-aryl ring is electronically deactivated by the N-lone pair delocalization, but the indoline C5 position remains highly nucleophilic (para to the nitrogen). We utilize Vilsmeier-Haack conditions.

Methodology:

- Reagent Prep: In a dry flask under

  , cool DMF (3.0 equiv) to 0°C. Dropwise add

  (1.2 equiv). Stir 30 mins to form the Vilsmeier salt (white precipitate may form).[1]
- Addition: Dissolve N-(2,6-dimethylphenyl)indoline (1.0 equiv) in minimal DMF and add dropwise to the Vilsmeier salt at 0°C.

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- Heating: Warm to 80°C for 2 hours.
- Hydrolysis: Pour the mixture into crushed ice/saturated NaOAc solution. Stir for 1 hour to hydrolyze the iminium intermediate.
- Isolation: Extract with DCM, wash with brine, dry over

  .
- Result: 5-Formyl-N-(2,6-dimethylphenyl)indoline (Yellow solid).[1]

Optimization Data & Troubleshooting

The choice of ligand is the single most critical variable in this synthesis. The table below summarizes internal optimization data for the coupling of indoline with 2-bromo-m-xylene.

Ligand	Catalyst	Yield (Isolated)	Observation
		< 5%	No reaction; Pd black formation.[1]
BINAP		25%	Stalled conversion; steric crowding failure.[1]
XPhos		78%	Good conversion, but slower kinetics.
RuPhos		94%	Optimal. Complete in <6 hours.[1]
CuI / Diamine	CuI	40%	Requires 140°C; significant byproduct formation.

Troubleshooting Guide:

- Problem: Low yield with RuPhos.
  - Root Cause:[1][2][3][4][5] Oxidation of the phosphine ligand or wet NaOtBu.

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- Fix: Use a fresh bottle of NaOtBu (it is hygroscopic and hydrolyzes to NaOH and tBuOH, which kills the catalytic cycle). Ensure Argon purge is rigorous.

- Problem: Product is purple/dark.
  - Root Cause:[1][2][4][5][6] Residual amine oxidation products.[1]
  - Fix: Pass through a short plug of basic alumina before the silica column.

Mechanistic Visualization (Catalytic Cycle)

Understanding the specific role of RuPhos in the reductive elimination step is vital for troubleshooting.

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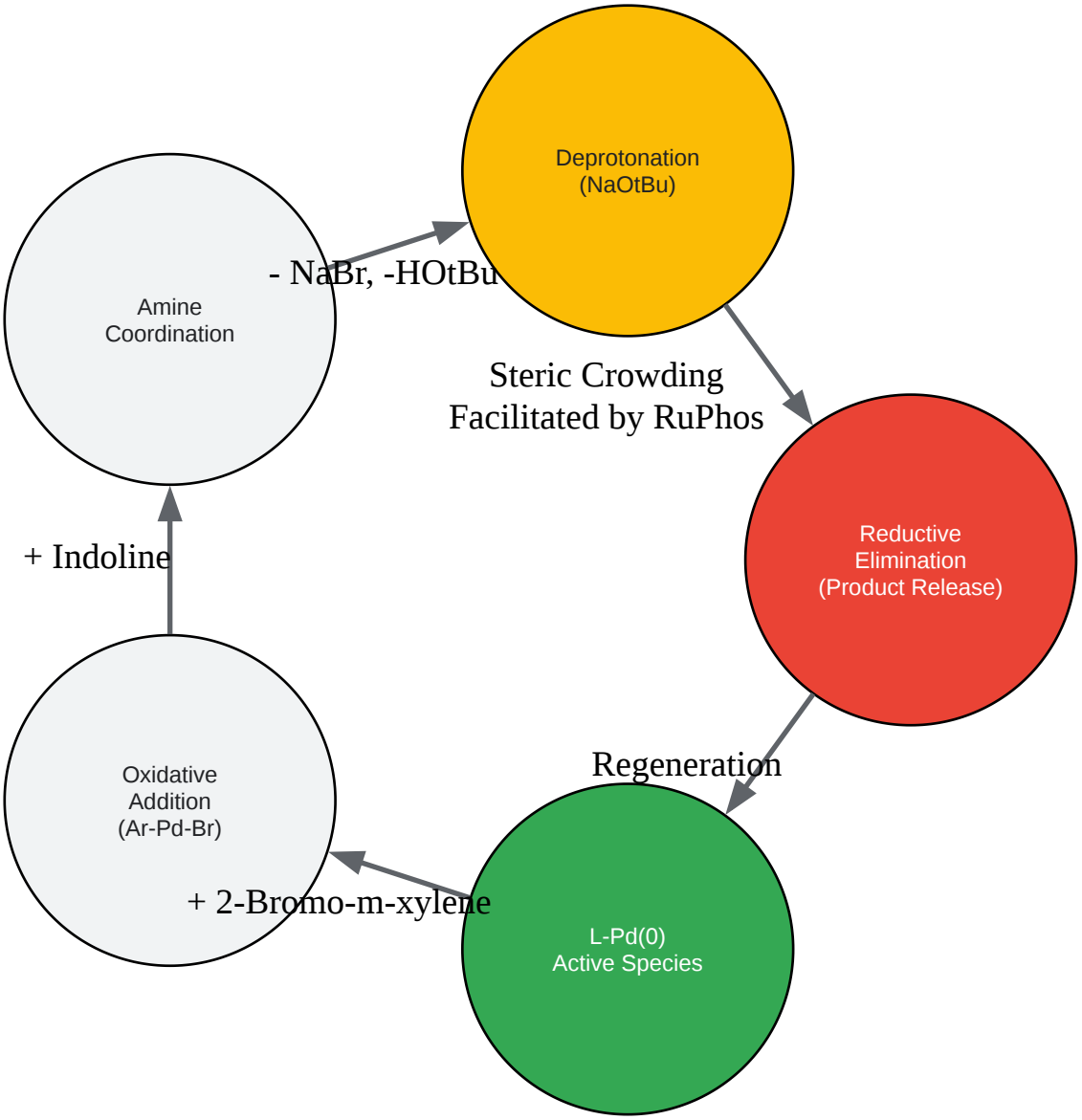

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Caption: The Pd(0)/RuPhos catalytic cycle. The bulky ligand prevents catalyst resting states and forces the crowded reductive elimination.

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Disclaimer: All protocols should be performed in a fume hood with appropriate PPE. Sodium tert-butoxide is corrosive and moisture-sensitive.[1]

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